

7-Dehydrocholesterol acetate molecular weight and formula

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Compound of Interest

Compound Name: 7-Dehydrocholesterol acetate

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A Technical Guide to 7-Dehydrocholesterol Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **7-Dehydrocholesterol acetate**, a key intermediate in the biosynthesis of cholesterol and the synthesis of Vitamin D3. This document outlines its chemical properties, synthesis, and its role in critical biological pathways, offering valuable information for professionals in research and drug development.

Core Chemical and Physical Properties

7-Dehydrocholesterol acetate, also known by its synonyms 7-Dehydrocholesteryl acetate and 3β -Acetoxychoesta-5,7-diene, is a sterol derivative.^[1] It serves as a crucial building block and intermediate in the organic synthesis of various lipids and steroids.^[2]

Data Summary

The fundamental quantitative data for **7-Dehydrocholesterol acetate** is summarized in the table below for quick reference.

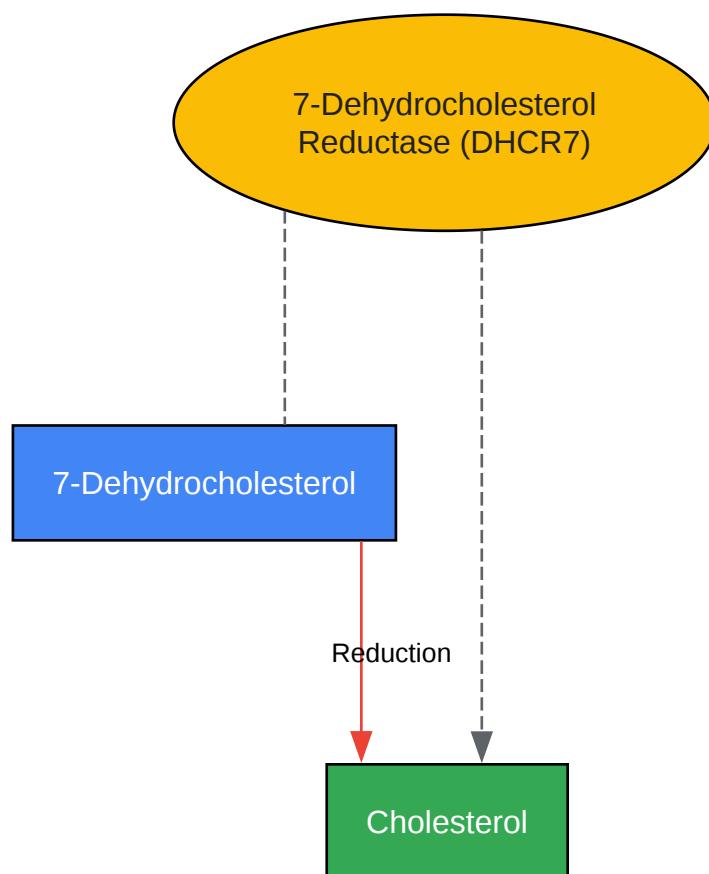
Property	Value	Source
Molecular Formula	C ₂₉ H ₄₆ O ₂	[1] [3]
Molecular Weight	426.67 g/mol	[2] [3]
CAS Number	1059-86-5	[1] [3]
Appearance	White to off-white crystals	[2]
Melting Point	129.5°C	[4]
Solubility	Chloroform (Slightly), Ethyl Acetate (Slightly)	[4]
Storage Conditions	Store at -20°C, protect from light, under nitrogen	[4]

Role in Cholesterol Biosynthesis

7-Dehydrocholesterol acetate is the acetylated form of 7-Dehydrocholesterol (7-DHC). 7-DHC is the immediate precursor to cholesterol in the Kandutsch-Russell pathway of cholesterol biosynthesis.[\[5\]](#)[\[6\]](#) The enzyme 7-dehydrocholesterol reductase (DHCR7) catalyzes the reduction of the C7-C8 double bond of 7-DHC to form cholesterol.[\[5\]](#)

Mutations in the DHCR7 gene can lead to the accumulation of 7-DHC, causing the neurodevelopmental disorder Smith-Lemli-Opitz syndrome.[\[5\]](#)[\[6\]](#) Consequently, inhibitors of DHCR7 are utilized in research to create animal models of this syndrome.[\[7\]](#)

Below is a diagram illustrating the final step of cholesterol biosynthesis involving 7-Dehydrocholesterol.



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Caption: Final step of cholesterol biosynthesis.

Experimental Protocols

The following sections detail methodologies for the synthesis and conversion of **7-Dehydrocholesterol acetate**.

A common method for preparing 7-dehydrocholesterol involves the protection of the hydroxyl group of cholesterol as an acetate, followed by a series of reactions.^[8] A generalized workflow is presented below.



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Caption: Synthesis workflow of **7-Dehydrocholesterol Acetate**.

Detailed Methodology:

- Esterification (Hydroxyl Protection): Cholesterol is reacted with an acylating agent, such as benzoyl chloride, to protect the 3-hydroxyl group.[9]
- Bromination: The resulting cholesterol ester undergoes bromination, often using N-bromosuccinimide (NBS), to introduce a bromine atom at the 7-position.[9]
- Dehydrobromination: The 7-bromo cholesteryl ester is then treated with a base, such as pyridine, to eliminate hydrogen bromide, forming the 5,7-diene system of **7-dehydrocholesterol acetate**.[9]

7-Dehydrocholesterol acetate can be converted to 7-Dehydrocholesterol through saponification.[10]

Detailed Methodology:

- The crude **7-Dehydrocholesterol acetate** is dissolved in toluene at room temperature (28-30°C).[10]
- A solution of sodium hydroxide in a mixture of water and methanol is added to the reaction mass.[10]
- The mixture is heated to 55-70°C for 2-4 hours, or until thin-layer chromatography (TLC) and high-performance liquid chromatography (HPLC) analysis indicate the absence of the starting material.[10][11]
- After the reaction is complete, the mixture is cooled to room temperature.[10]
- The product is then purified through a series of washes, typically with water and a saturated salt solution.[10]

Applications in Drug Development and Research

7-Dehydrocholesterol acetate and its derivatives are pivotal in several areas of research and development:

- Vitamin D Synthesis: 7-Dehydrocholesterol is the provitamin D3, which upon exposure to ultraviolet light, is converted to vitamin D3.[5][6] The synthesis of vitamin D3 and its analogs often involves **7-Dehydrocholesterol acetate** as a key intermediate.
- Study of Metabolic Disorders: As the direct precursor to cholesterol, inhibitors of the enzyme DHCR7 that cause an accumulation of 7-dehydrocholesterol are used to study Smith-Lemli-Opitz Syndrome.[12][13]
- Antiviral Research: Recent studies suggest that inhibitors of DHCR7 and the resulting increase in cellular 7-dehydrocholesterol may have potential as viral therapeutics.[12][14]
- Organic Synthesis: It serves as a versatile building block for the synthesis of other complex steroids and lipids.[2]

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